Technical Guide: Discovery and Isolation of 2,3-Dimethyl-D-valine

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Compound of Interest	
Compound Name:	*2,3-Dimethyl-D-valine*
CAS No.:	*151212-90-7*
Cat. No.:	*B589933*

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Executive Summary

2,3-Dimethyl-D-valine represents a pinnacle of steric complexity among non-proteinogenic amino acids. Chemically identified as

-methyl-tert-leucine, this molecule features a fully substituted

-carbon and a bulky tert-butyl side chain. Unlike canonical amino acids selected by terrestrial biology, **2,3-dimethyl-D-valine** was primarily "discovered" in the extraterrestrial context of carbonaceous chondrites (e.g., the Murchison meteorite), providing critical evidence for the abiotic synthesis of complex organic matter. In drug development, its extreme steric hindrance is exploited to freeze peptide conformations and confer absolute resistance to proteolytic degradation.

This guide details the meteoritic isolation protocols that led to its discovery and the synthetic isolation workflows required to produce it for pharmaceutical applications.

Chemical Identity & Structural Logic[1]

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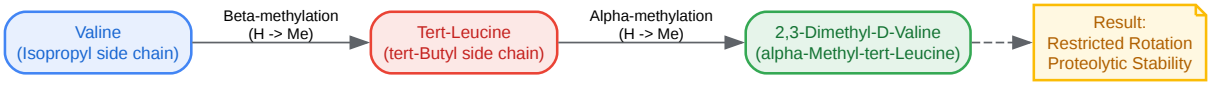
To understand the isolation challenges, one must first grasp the molecule's unique topology. It is not merely a methylated valine; it is a hybrid of Valine and Tert-Leucine, further modified by

-methylation.

Common Name	IUPAC Name	Side Chain	-Substituent	Steric Bulk
L-Valine	(2S)-2-amino-3-methylbutanoic acid	Isopropyl	Hydrogen	Moderate
L-Tert-Leucine	(2S)-2-amino-3,3-dimethylbutanoic acid	tert-Butyl	Hydrogen	High
2,3-Dimethyl-D-valine	(2R)-2-amino-2,3,3-trimethylbutanoic acid	tert-Butyl	Methyl	Extreme

Structural Visualization

The following diagram contrasts the topology of **2,3-Dimethyl-D-valine** with its canonical counterparts, highlighting the steric crowding that dictates its isolation chemistry.



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Figure 1: Structural evolution from Valine to **2,3-Dimethyl-D-valine**. The addition of methyl groups at both

and

positions creates a "molecular lock."

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Discovery Context: The Extraterrestrial Origin

The "discovery" of 2,3-dimethylvaline is distinct from typical natural products. It was not isolated from a plant or bacteria initially, but identified in the Murchison Meteorite (fallen 1969). Its presence demonstrated that abiotic cosmochemistry could synthesize highly branched, sterically crowded structures that terrestrial biology discarded.

- Source: Murchison Carbonaceous Chondrite (CM2).
- Mechanism: Likely formed via the Strecker-cyanohydrin synthesis or Bucherer-Bergs reaction on ketone precursors in the parent body.
- Significance: The detection of

  -dialkyl amino acids (like isovaline and 2,3-dimethylvaline) rules out terrestrial contamination, as these are rare in biology.

Isolation Protocols

Protocol A: Isolation from Meteoritic Matrix (Analytical Discovery)

This workflow is used for detection and enantiomeric quantification (determining D vs L excess).

Principle: The extraction must solubilize polar amino acids from the mineral matrix while removing interfering salts and insoluble organics. Self-Validation: The use of procedural blanks and isotope dilution (if available) ensures signals are not contaminants.

- Pulverization: Crush meteorite sample (e.g., 1–5 g) into a fine powder (<100 µm) using a sterile agate mortar to maximize surface area.
- Hot Water Extraction:
  - Suspend powder in ultra-pure water (HPLC grade, degassed).
  - Heat at 100°C for 24 hours in a sealed glass ampoule. Reason: Hydrolyzes precursors and solubilizes free amino acids.

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- Acid Hydrolysis (Optional but recommended):
  - Treat the supernatant with 6M HCl at 110°C for 24 hours. Reason: Releases amino acids bound in peptide-like oligomers.
- Cation Exchange Purification:
  - Load extract onto a cation exchange column (e.g., AG 50W-X8, H+ form).
  - Wash with water to remove anions and neutral organics.
  - Elute amino acids with 2M NH_4OH. Validation: Monitor pH to ensure complete elution.
- Derivatization (The Critical Step):
  - Since 2,3-dimethylvaline is non-volatile and lacks a chromophore, it must be derivatized.
  - Method: Reaction with (S)-N-(trifluoroacetyl)prolyl chloride (TPC) or FDAA (Marfey's Reagent).
  - Mechanism:[1] Converts enantiomers (D/L) into diastereomers, which are separable on achiral columns.
- GC-MS / LC-MS Analysis:
  - Inject derivatized sample.
  - Identify 2,3-dimethylvaline by its mass fragmentation pattern (characteristic tert-butyl fragment) and retention time relative to synthetic standards.

Protocol B: Synthetic Isolation & Resolution (Pharmaceutical Scale)

For drug development, isolation implies separating the specific D-enantiomer from a synthetic racemic mixture.

Workflow:

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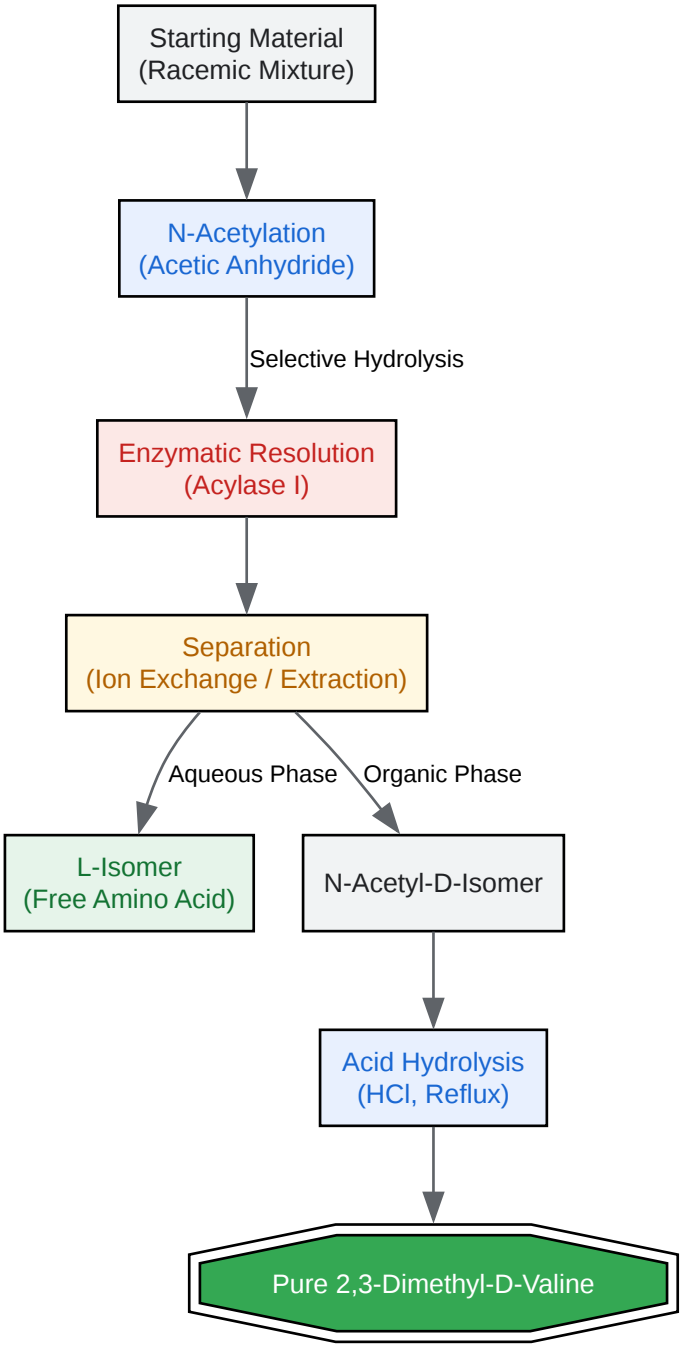
- Synthesis: Bucherer-Bergs reaction of pinacolone (3,3-dimethyl-2-butanone) yields the hydantoin.
- Hydrolysis: Alkaline hydrolysis of the hydantoin yields racemic (

)-2,3-dimethylvaline.
- Enzymatic Resolution (Isolation of L and D):
  - Step 1: Acetylate the racemic amine to form N-acetyl-(

)-2,3-dimethylvaline.
  - Step 2: Treat with Acylase I (Aspergillus melleus).
  - Selectivity: The enzyme selectively hydrolyzes the L-isomer to the free amino acid. The D-isomer remains N-acetylated.
  - Step 3: Separation.
    - Extract the mixture. The free L-amino acid partitions into the aqueous phase (at pH 7).
    - The N-acetyl-D-amino acid remains in the organic phase or is separated via ion exchange.
  - Step 4: Acid hydrolysis of the N-acetyl-D-derivative yields pure **2,3-Dimethyl-D-valine**.

Workflow Diagram

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Figure 2: Chemo-enzymatic isolation workflow for producing enantiopure **2,3-Dimethyl-D-valine**.

Analytical Characterization Data

Researchers must validate the isolated product against established physicochemical constants.

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Property	Value / Characteristic	Note
Molecular Formula	$C_7H_{15}NO_2$	
Molecular Weight	145.20 g/mol	
CAS Number	151212-90-7	Specific to (R)-isomer
Appearance	White crystalline powder	
^1H NMR (D_2O)	1.05 (s, 9H, t-Bu), 1.55 (s, 3H, -Me)	Distinct singlet for t-butyl group
^{13}C NMR	Quaternary -C signal shifted downfield	Due to double substitution
Solubility	Water (High), Methanol (Moderate)	Zwitterionic nature

Significance in Drug Development

The isolation of **2,3-dimethyl-D-valine** is driven by its utility as a conformational constraint.

- Helix Promotion: In peptides, the -methyl group restricts the and torsion angles, strongly promoting helical structures (specifically -helices or -helices).
- Metabolic Stability: The absence of an -hydrogen eliminates the primary mechanism of racemization and proteolytic cleavage. Peptides containing this residue often exhibit half-lives orders of magnitude longer than natural analogues.

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- Hydrophobicity: The tert-butyl group provides a massive hydrophobic surface area for receptor binding, often increasing potency in lipophilic pockets.

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